

Personal protective equipment for handling Probucol-d6

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Compound of Interest

Compound Name: Probucol-d6

Cat. No.: B15144153

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Essential Safety and Handling of Probucol-d6

For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for the handling of **Probucol-d6**, a deuterated form of Probucol. The fundamental safety precautions for **Probucol-d6** are analogous to those for Probucol.

Personal Protective Equipment (PPE)

When handling **Probucol-d6**, appropriate personal protective equipment is crucial to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE.

PPE Category	Specification
Eye Protection	Chemical safety goggles.[1]
Hand Protection	Protective gloves.[1]
Body Protection	Lab coat.[1]
Respiratory Protection	Not generally required. For nuisance levels of dust, a type N95 (US) or type P1 (EN 143) dust mask is recommended.[1]

Health Hazards

Probucol is known to cause skin and eye irritation. It may also cause respiratory irritation.

Handling and Storage

Handling:

- Avoid contact with eyes, skin, and clothing.[\[1\]](#)
- Avoid prolonged or repeated exposure.[\[1\]](#)
- Ensure adequate ventilation where dust may be formed.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)

Storage:

- Keep the container tightly closed.
- Store at 4°C and protect from light.[\[1\]](#)
- After reconstitution, store aliquots at -20°C.[\[1\]](#)

Accidental Release Measures

In case of a spill, sweep up the material, place it in a bag, and hold it for waste disposal.[\[1\]](#)

Avoid raising dust.[\[1\]](#) After the material has been collected, ventilate the area and wash the spill site.[\[1\]](#)

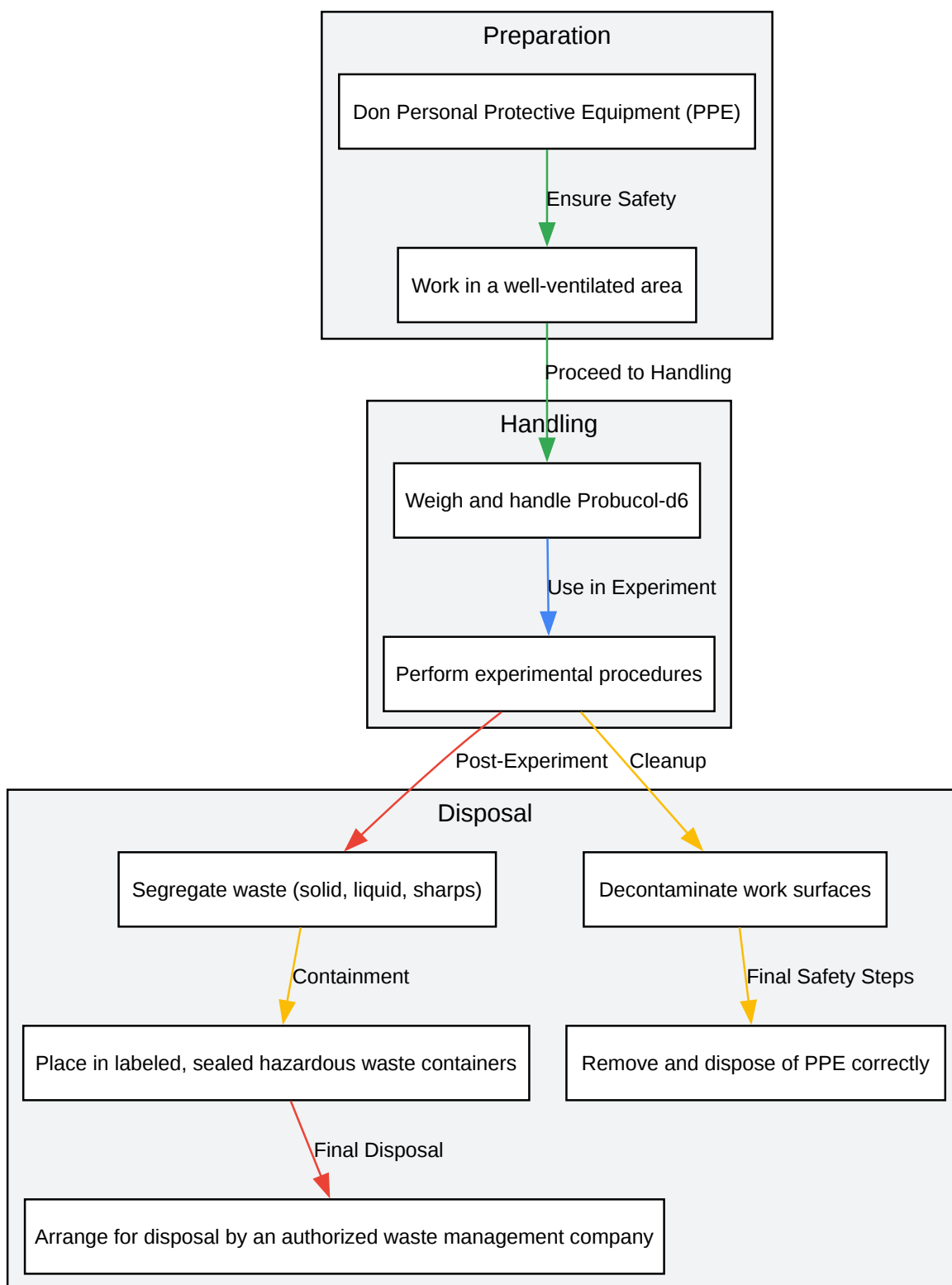
Disposal Plan

Proper disposal of **Probucol-d6** is essential to prevent environmental contamination.

- Do not dispose of with household garbage.
- Prevent the product from reaching the sewage system.
- Disposal must be conducted in accordance with official regulations.

- Empty containers should be triple-rinsed, with the rinsate collected and treated as hazardous waste.

The following diagram outlines the standard operational and disposal workflow for **Probucol-d6**.



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Caption: Workflow for Safe Handling and Disposal of **Probucol-d6**.

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References

- 1. store.reprocell.com [store.reprocell.com]
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